

# Technical Guide: 4-Fluoro-2-(trifluoromethyl)benzaldehyde

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## Compound of Interest

Compound Name: 4-Fluoro-2-(trifluoromethyl)benzaldehyde

Cat. No.: B1297551

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **4-Fluoro-2-(trifluoromethyl)benzaldehyde**, a key intermediate in the synthesis of pharmaceuticals and agrochemicals. Its unique molecular structure contributes to enhanced biological activity and metabolic stability in target compounds.

## Physicochemical Properties

The quantitative data for **4-Fluoro-2-(trifluoromethyl)benzaldehyde** are summarized in the table below, providing a comprehensive overview of its physical and chemical characteristics.

Property	Value	Reference
Density	1.42 g/mL	[1]
Molecular Formula	C <sub>8</sub> H <sub>4</sub> F <sub>4</sub> O	[1]
Molecular Weight	192.11 g/mol	[1]
Boiling Point	114 °C	[1]
Refractive Index	n <sub>20</sub> /D 1.45	[1]
Purity	≥ 98% (GC)	[1]
Appearance	Colorless to light yellow to light orange clear liquid	[1]
CAS Number	90176-80-0	[1]

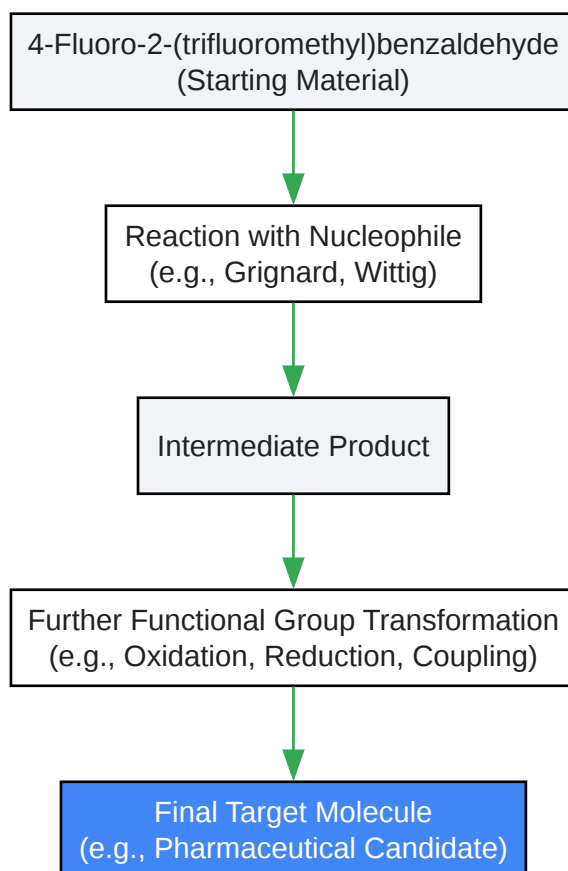
## Applications in Synthesis

**4-Fluoro-2-(trifluoromethyl)benzaldehyde** is a versatile reagent in organic synthesis, particularly in the development of novel drug candidates and advanced materials.[1] Its fluorinated structure enhances reactivity and stability in various chemical processes.[1] The trifluoromethyl group is a key contributor to improved biological activity and metabolic stability in pharmaceutical compounds.[1]

A primary application of this compound is as an intermediate in the synthesis of more complex molecules. The aldehyde functional group readily participates in a variety of chemical reactions, making it a valuable building block for medicinal chemists.

## Experimental Workflow: Utilization in a Synthetic Pathway

The following diagram illustrates a generalized workflow for the utilization of **4-Fluoro-2-(trifluoromethyl)benzaldehyde** in a synthetic pathway. This visualization outlines the logical progression from starting material to a final, more complex product.



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Caption: Generalized synthetic workflow.

## Safety and Handling

Store at room temperature.[1] As with any chemical reagent, appropriate personal protective equipment should be worn when handling **4-Fluoro-2-(trifluoromethyl)benzaldehyde**. Please refer to the material safety data sheet (MSDS) for complete safety and handling information.

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## References

- 1. chemimpex.com [chemimpex.com]
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